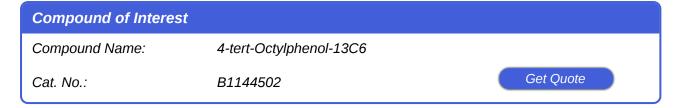


A Comparative Guide to Measurement Uncertainty in 4-tert-Octylphenol Analysis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the quantification of 4-tert-Octylphenol, with a focus on the parameters that contribute to measurement uncertainty. The data presented is compiled from published studies to aid in the selection and validation of analytical methods.

Quantitative Data Summary

The following table summarizes the performance characteristics of various analytical methods for the determination of 4-tert-Octylphenol. These parameters are critical components in the evaluation of measurement uncertainty.



Analytical Method	Matrix	Sample Preparati on	Limit of Quantific ation (LOQ)	Recovery (%)	Precision (CV%)	Referenc e
LC-MS/MS	Urine	Enzymatic Hydrolysis, Online SPE	2 μg/L	Not Explicitly Stated	Within-day precision data available in source	[1][2]
UPLC- MS/MS	Urine	SPE	0.15 ng/mL	81.5 - 98.7	Not Explicitly Stated	[2]
Online- SPE-LC- MS/MS	Urine	Enzymatic Deconjugat ion, Online SPE	Not specified for 4-t-OP	Not specified for 4-t-OP	< 5% (for other analytes)	[2]
HPLC-FLD	Surface Water	Liquid- Liquid Extraction	<0.05 μg/L	Not Explicitly Stated	Not Explicitly Stated	[3]
LC/MS/MS (EPA Method 559)	Drinking Water	Solid Phase Extraction	MRL Confirmatio n Required	Mean recovery ± 30% of true value	%RSD must be <20%	[4]
HPLC-DAD	Aquacultur e Feed & Culture Medium	SPE	0.17 ng/μL	Not Explicitly Stated	Not Explicitly Stated	[5]

Note: The presented data is extracted from the referenced literature. Direct comparison of values should be made with caution due to variations in experimental conditions, matrices, and the specific definitions of the reported parameters.

Experimental Protocols



Detailed methodologies are crucial for understanding the potential sources of measurement uncertainty. Below are summaries of key experimental protocols for the analysis of 4-tert-Octylphenol.

- 1. LC-MS/MS for 4-tert-Octylphenol in Urine[1][2]
- Sample Preparation: Urine samples are subjected to enzymatic hydrolysis to release the conjugated form of 4-tert-Octylphenol. This is followed by online Solid Phase Extraction (SPE) for sample clean-up and concentration.
- Chromatography: Separation is achieved using a High-Performance Liquid Chromatography (HPLC) system.
- Detection: Quantification is performed using a tandem mass spectrometer (MS/MS), which provides high selectivity and sensitivity.
- 2. UPLC-MS/MS for 4-tert-Octylphenol in Urine[2]
- Sample Preparation: Samples are prepared using Solid Phase Extraction (SPE).
- Chromatography: Ultra-Performance Liquid Chromatography (UPLC) is employed for faster and more efficient separation.
- Detection: A triple-quadrupole mass spectrometer is used for both qualitative and quantitative analysis.
- 3. HPLC-FLD for 4-tert-Octylphenol in Surface Water[3]
- Sample Preparation: Liquid-liquid extraction with dichloromethane is used to extract the analyte from water samples.
- Chromatography: An HPLC system with a C8 column is used for separation.
- Detection: A Fluorescence Detector (FLD) is utilized for detection.
- 4. EPA Method 559: LC/MS/MS for 4-tert-Octylphenol in Drinking Water[4]

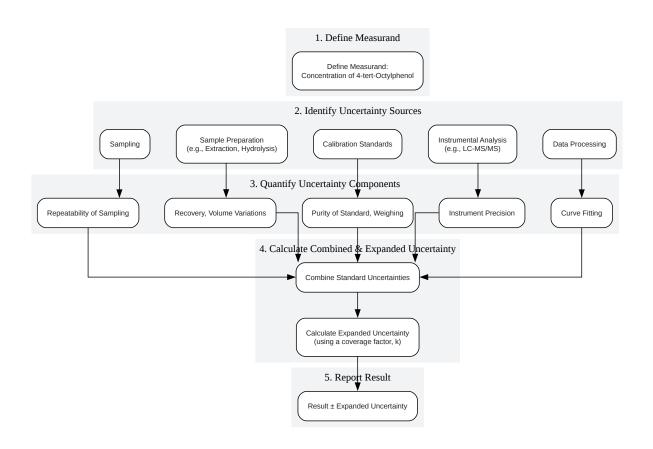


- Sample Preparation: Solid Phase Extraction (SPE) is the prescribed method for sample preparation.
- Chromatography and Detection: The method specifies the use of Liquid Chromatography coupled with tandem Mass Spectrometry (LC/MS/MS).
- Quality Control: The method requires an initial demonstration of precision (IDP) and accuracy (IDA), with a relative standard deviation (%RSD) of less than 20% for replicate measurements.
- 5. HPLC-DAD for 4-tert-Octylphenol in Aquaculture Feed and Culture Medium[5]
- Sample Preparation: Samples are extracted with a mixture of water/TFA and methanol, followed by Solid Phase Extraction (SPE).
- Chromatography: An HPLC system with a Nucleosil column is used for separation.
- Detection: A Diode-Array Detector (DAD) is used for quantification.

Visualizing the Workflow for Measurement Uncertainty Estimation

The following diagram illustrates a general workflow for the estimation of measurement uncertainty in the analysis of 4-tert-Octylphenol. This process, often referred to as the "bottom-up" approach, involves identifying and quantifying all significant sources of uncertainty.





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Caption: General workflow for estimating measurement uncertainty.



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